

# (R)-(-)-3-Hydroxytetrahydrofuran chemical properties and structure

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## Compound of Interest

Compound Name: (R)-(-)-3-Hydroxytetrahydrofuran

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## For Researchers, Scientists, and Drug Development Professionals

**(R)-(-)-3-Hydroxytetrahydrofuran**, a chiral cyclic ether, serves as a crucial building block in the synthesis of a variety of complex organic molecules and active pharmaceutical ingredients (APIs). Its specific stereochemistry and functional groups make it a valuable intermediate in the development of novel therapeutics. This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental procedures.

## Chemical Identity and Structure

**(R)-(-)-3-Hydroxytetrahydrofuran**, also known as (R)-(-)-Tetrahydro-3-furanol, is a derivative of tetrahydrofuran featuring a hydroxyl group at the 3-position with R-stereochemistry.<sup>[1]</sup> This specific spatial arrangement is critical for its application in stereoselective synthesis.

- IUPAC Name: (3R)-oxolan-3-ol<sup>[2]</sup>
- CAS Number: 86087-24-3<sup>[3]</sup>
- Molecular Formula: C<sub>4</sub>H<sub>8</sub>O<sub>2</sub><sup>[1][4]</sup>
- Molecular Weight: 88.11 g/mol <sup>[4]</sup>

- Structure: The molecule consists of a five-membered saturated ring containing one oxygen atom (a tetrahydrofuran ring) and a hydroxyl (-OH) group attached to the third carbon atom. The "(R)-(-)" designation specifies the absolute configuration at the chiral center and the direction in which it rotates plane-polarized light.

Chemical Structure Identifiers:

- SMILES: O[C@@H]1CCOC1[5]
- InChI: 1S/C4H8O2/c5-4-1-2-6-3-4/h4-5H,1-3H2/t4-/m1/s1[5]
- InChI Key: XDPCNPCKDGQBN-SCSAIBSYSA-N[5]

## Physicochemical Properties

The physical and chemical properties of **(R)-(-)-3-Hydroxytetrahydrofuran** are summarized below. It typically appears as a colorless to light yellow liquid.[3][4][6]

| Property                                | Value   | References |
|---|---|------------|
| Appearance                              | Colorless to light yellow liquid              | [3][6]     |
| Boiling Point                           | 181 °C (at 760 mmHg)                          | [3]        |
| 80 °C (at 15 mmHg)                      | [7]   |            |
| Density                                 | 1.097 g/mL (at 25 °C)                         | [3]        |
| Refractive Index (n <sub>20/D</sub> )   | 1.45  | [3]        |
| Optical Activity ([α] <sub>20/D</sub> ) | -15.9° to -18° (c = 2.4 in methanol)          | [3][8]     |
| Flash Point                             | 82 °C (179.6 °F) - closed cup                 |            |
| Solubility                              | Soluble in Chloroform and Methanol (Slightly) | [8]        |
| pKa                                     | 14.49 ± 0.20 (Predicted)                      | [8]        |

## Applications in Drug Development

**(R)-(-)-3-Hydroxytetrahydrofuran** is a key chiral intermediate in the pharmaceutical industry. Its bifunctional nature, possessing both an ether and a secondary alcohol, allows for versatile chemical modifications.

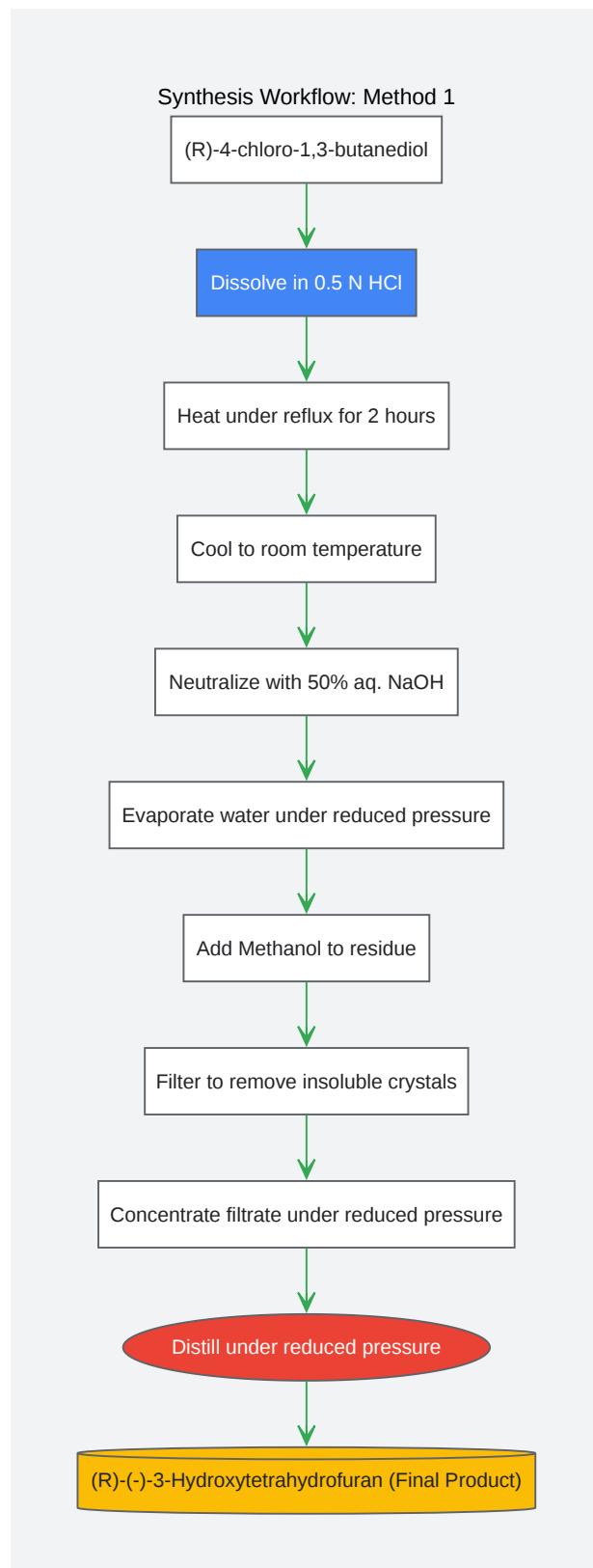
- HIV Protease Inhibitors: It is utilized as a building block in the synthesis of potent HIV protease inhibitors.[3][5][6]
- Antiviral and Antitumor Drugs: The compound serves as a starting material for various antiviral and antitumor agents.[6]
- Empagliflozin Synthesis: It is a chemical reactant in the synthesis of Empagliflozin, a sodium-glucose co-transporter-2 (SGLT2) inhibitor used for treating type 2 diabetes.[3][9]

## Experimental Protocols: Synthesis

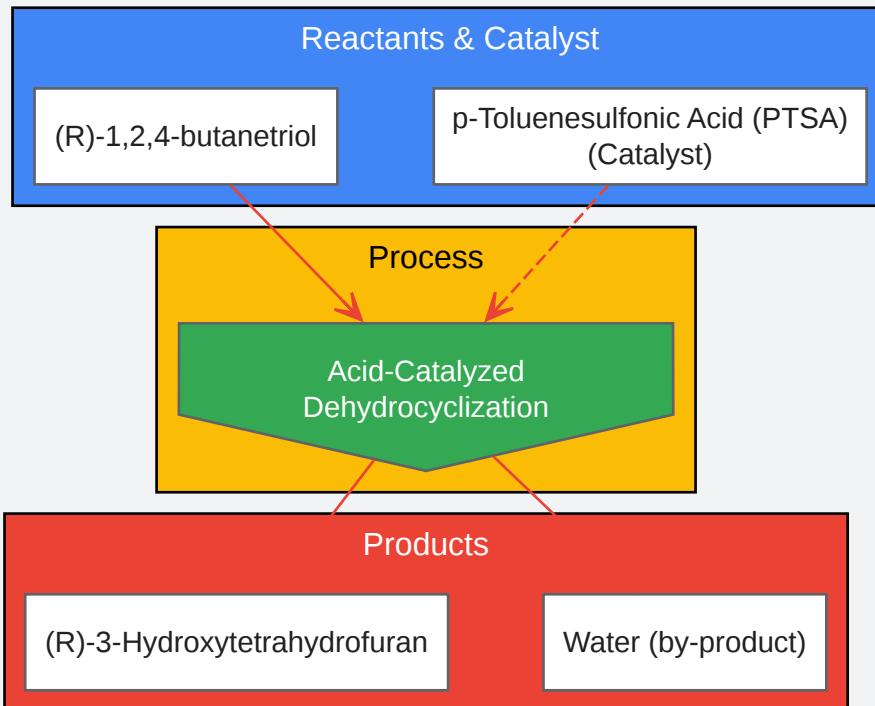
Several methods for the synthesis of **(R)-(-)-3-Hydroxytetrahydrofuran** have been reported. A common approach involves the intramolecular cyclization of a chiral precursor.

This protocol describes the synthesis of **(R)-(-)-3-hydroxytetrahydrofuran** from (R)-4-chloro-1,3-butanediol.[10]

Workflow Diagram:



## Synthesis Logic: Method 2

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